

Application Note: Protocols for Catharanthine Extraction from Catharanthus roseus Leaves

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Compound of Interest

Compound Name: Catharanthine tartrate

Cat. No.: B15577689

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Catharanthus roseus (L.) G. Don, commonly known as the Madagascar periwinkle, is a plant species renowned for its rich content of terpenoid indole alkaloids (TIAs). Among these, catharanthine is a crucial monomeric alkaloid that serves as a biosynthetic precursor for the production of potent anti-cancer dimeric alkaloids like vinblastine and vincristine. The efficient extraction of catharanthine from the leaves of *C. roseus* is a critical first step for semi-synthesis of these valuable chemotherapeutic agents. This document provides detailed protocols for various extraction methodologies, including conventional solvent-based methods and modern advanced techniques, to guide researchers in obtaining high-purity catharanthine for pharmaceutical and research applications.

I. Plant Material Preparation

Consistent preparation of the plant material is fundamental to achieving reproducible extraction results.

Protocol 1: General Plant Material Preparation

- Collection: Harvest fresh, healthy leaves of *Catharanthus roseus*.

- **Cleaning:** Thoroughly wash the leaves under running tap water to remove any soil, debris, or other contaminants.
- **Drying:** Dry the leaves to remove moisture. This can be achieved by either:
 - **Shade Drying:** Spread the leaves in a thin layer in a well-ventilated area away from direct sunlight until they are brittle.
 - **Oven Drying:** Place the leaves in a hot air oven at a controlled temperature (e.g., 60°C) for approximately 24 hours or until a constant weight is achieved.[\[1\]](#)
- **Grinding:** Grind the dried leaves into a fine powder (e.g., 200-300 mesh size) using a mechanical grinder or a mortar and pestle.[\[1\]](#)[\[2\]](#)
- **Storage:** Store the powdered plant material in airtight containers in a cool, dark, and dry place to prevent degradation of the alkaloids.

II. Extraction Protocols

Several methods can be employed to extract catharanthine from the prepared leaf powder. The choice of method depends on the desired yield, purity, available equipment, and environmental considerations.

A. Acid-Base Solid-Liquid Extraction (SLE)

This conventional method relies on the basic nature of alkaloids to separate them from other plant constituents. Alkaloids form water-soluble salts in acidic conditions and become soluble in organic solvents in their free base form under alkaline conditions.[\[3\]](#)

Protocol 2: Acid-Base Extraction

- **Acidic Extraction:**
 - Macerate a known quantity (e.g., 10 g) of the dried leaf powder in a 0.1 M hydrochloric acid (HCl) solution (e.g., 100 mL).[\[4\]](#)
 - Stir the mixture for a specified duration (e.g., 30 minutes to several hours) at room temperature.

- Separate the supernatant from the plant debris by centrifugation (e.g., 2000 rpm for 10 minutes) or filtration.[4]
- Repeat the extraction on the plant residue with fresh acidic solution to maximize alkaloid recovery and combine the supernatants.[4]
- Defatting (Optional):
 - To remove chlorophyll and other lipophilic compounds, extract the acidic aqueous solution with a non-polar solvent like petroleum ether or n-hexane (e.g., 200 mL).[4][5]
 - Discard the organic solvent layer.
- Basification:
 - Adjust the pH of the acidic aqueous extract to an alkaline range (e.g., pH 8-10) by slowly adding a base, such as ammonium hydroxide or sodium hydroxide solution.[6][7] This converts the alkaloid salts into their free base form.
- Organic Solvent Extraction:
 - Extract the alkaloids from the basified aqueous solution using an immiscible organic solvent such as chloroform or ethyl acetate (e.g., 3 x 100 mL).[6][8]
 - Combine the organic layers.
- Drying and Concentration:
 - Dry the combined organic extract over anhydrous sodium sulfate to remove any residual water.
 - Evaporate the solvent under reduced pressure using a rotary evaporator to obtain the crude alkaloid extract containing catharanthine.

B. Ultrasound-Assisted Extraction (UAE)

UAE utilizes high-frequency sound waves to disrupt plant cell walls, enhancing solvent penetration and improving extraction efficiency, often with reduced extraction times.

Protocol 3: Ultrasound-Assisted Extraction

- Maceration: Mix 1.0 g of dried *C. roseus* leaf powder with 100 mL of 0.1 M hydrochloric acid solution in a flask.[\[4\]](#)
- Sonication: Place the flask in an ultrasonic bath.[\[4\]](#)
- Extraction: Sonicate the mixture for 30 minutes.[\[4\]](#)
- Separation: Centrifuge the mixture at 2000 rpm for 10 minutes and collect the supernatant.[\[4\]](#)
- Re-extraction: Re-extract the sediment with an additional 100 mL of 0.1 M HCl for another 30 minutes in the ultrasonic bath to improve yield.[\[4\]](#)
- Combine and Process: Combine the supernatants and proceed with the defatting, basification, and organic solvent extraction steps as described in Protocol 2 (steps 2-5).

C. Supercritical Fluid Extraction (SFE)

SFE is a green technology that employs a supercritical fluid, most commonly carbon dioxide (CO₂), as the extraction solvent.[\[9\]](#) By manipulating temperature and pressure, the solvating power of the fluid can be fine-tuned. A co-solvent or modifier is often required to enhance the extraction of polar compounds like alkaloids.

Protocol 4: Supercritical Fluid Extraction

- Sample Loading: Load a known amount of dried leaf powder (e.g., 7-25 g) into the extraction vessel of the SFE system.[\[1\]](#)[\[10\]](#)
- System Parameters: Set the desired extraction conditions. Optimal conditions for catharanthine have been reported as:
 - Pressure: 250 bar[\[11\]](#)
 - Temperature: 80°C[\[11\]](#)
 - Co-solvent (Modifier): 6.6% (v/v) Methanol in CO₂[\[11\]](#)

- Extraction:
 - Pressurize the system with CO₂ and introduce the co-solvent.
 - Perform the extraction for a set duration (e.g., 40 minutes) under dynamic flow conditions.
[\[11\]](#)
- Collection: The extract is collected in a separation vessel after the supercritical fluid is depressurized, causing the CO₂ to return to a gaseous state and leaving the extracted compounds behind.
- Analysis: The collected extract can be dissolved in a suitable solvent (e.g., methanol) for subsequent analysis by HPLC or LC-MS.[\[1\]](#)

III. Quantitative Data Summary

The efficiency of catharanthine extraction varies significantly with the chosen method and the specific parameters employed. The following table summarizes quantitative data from various studies.

Extraction Method	Key Parameters	Catharanthine Yield/Recovery	Reference
Supercritical Fluid Extraction (SFE)	Pressure: 250 bar; Temperature: 80°C; Modifier: 6.6% Methanol; Time: 40 min	Best recovery (100%)	[11]
Supercritical Fluid Extraction (SFE)	Pressure: 150 bar; Temperature: 40°C; Solvent: CO ₂ ; Time: 10 hours	~52% (w/w) of initial content	[1][5]
Ultrasound-Assisted Extraction (UAE)	Solvent: Ionic Liquids	60.2 – 329.9 µg/g	[12]
Homogenate Extraction	Solvent: 0.15% H ₂ SO ₄ in 50% Methanol; Time: 3 x 2.5 min	Higher yield than UAE, warm immersion, and hot reflux methods	[13]

IV. Visualization of Experimental Workflows

The following diagrams illustrate the workflows for the described extraction protocols.

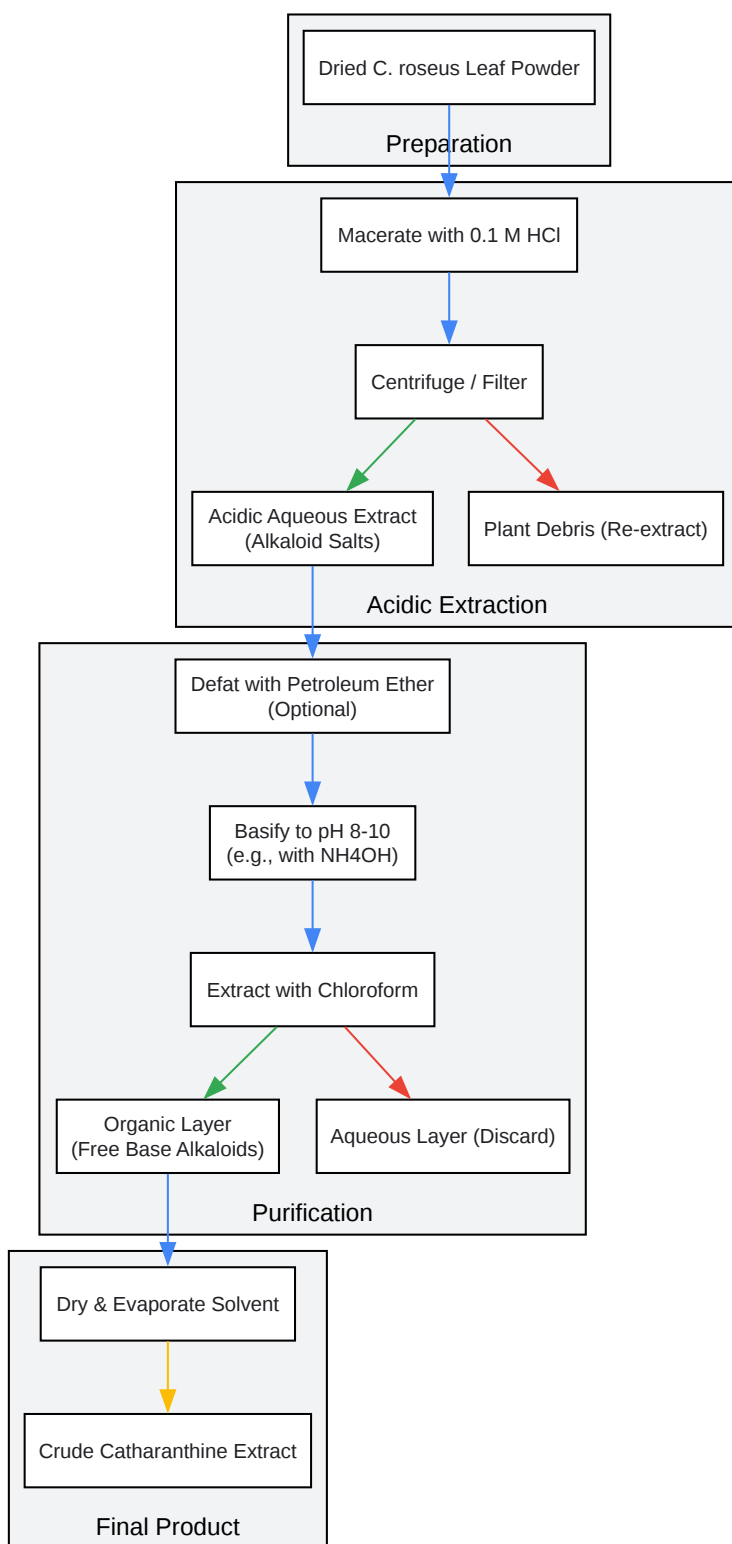


Diagram 1: Acid-Base Solid-Liquid Extraction Workflow

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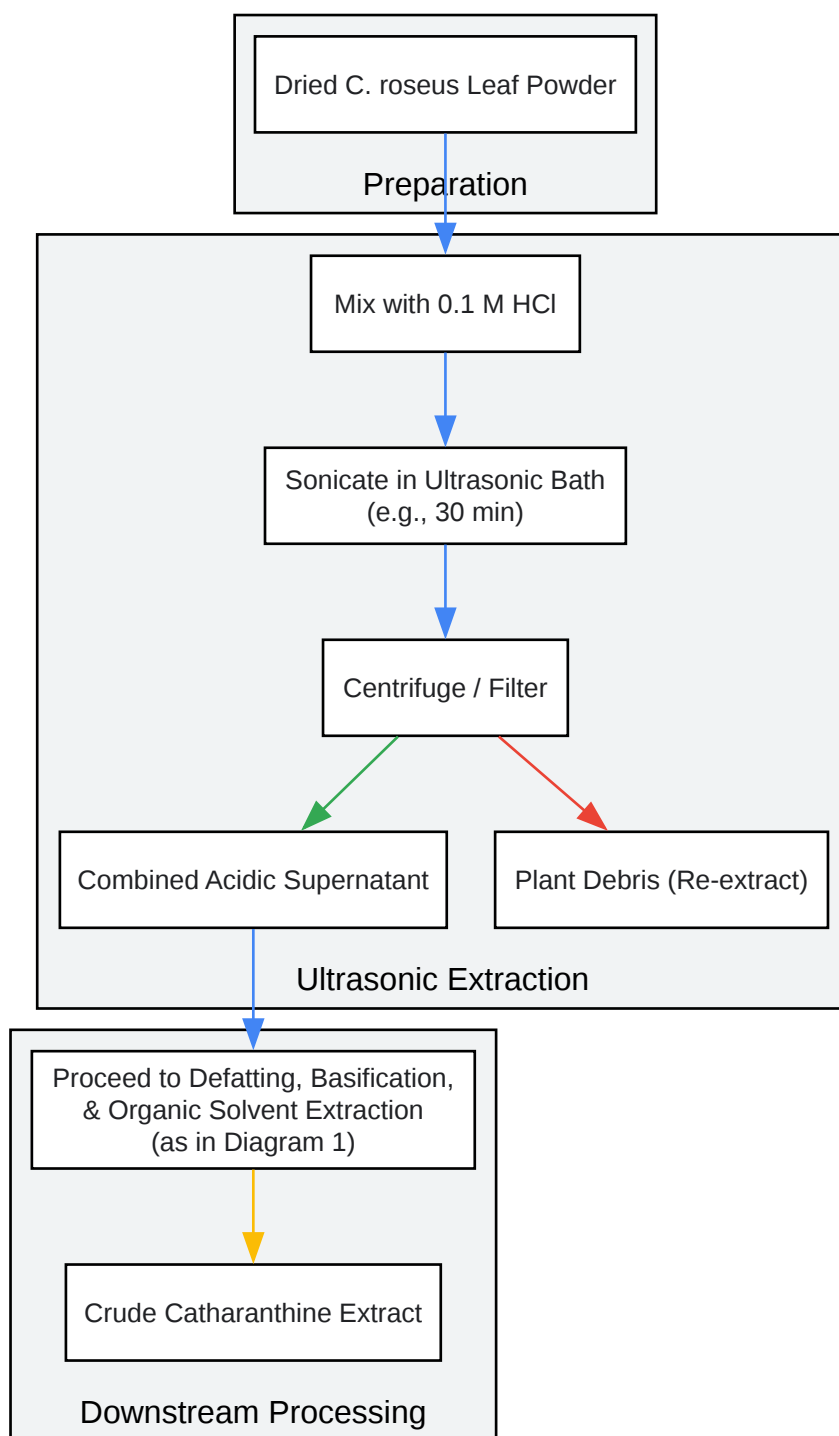


Diagram 2: Ultrasound-Assisted Extraction (UAE) Workflow

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Diagram 2: Ultrasound-Assisted Extraction (UAE) Workflow

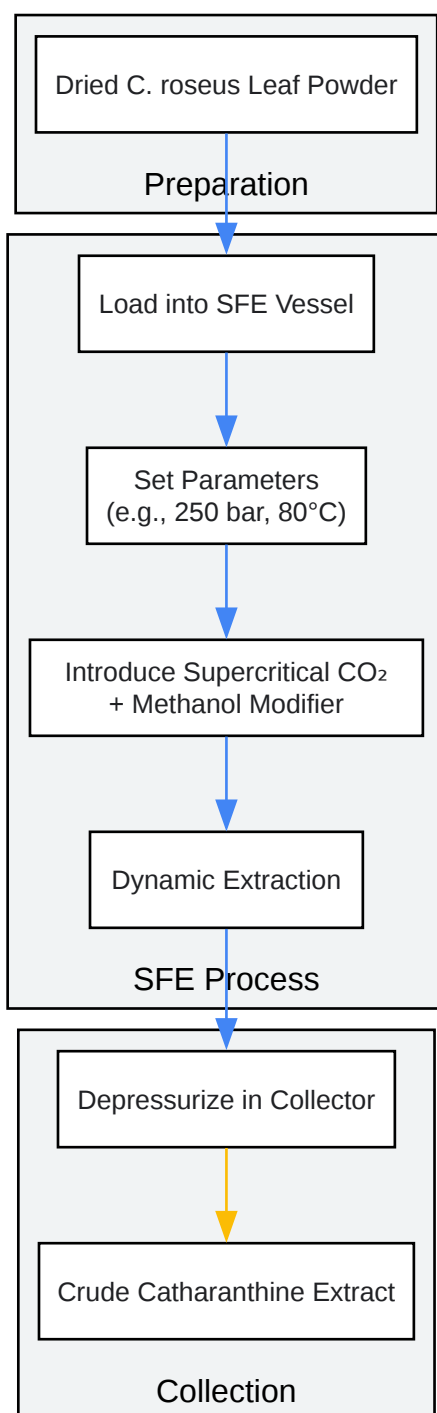


Diagram 3: Supercritical Fluid Extraction (SFE) Workflow

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Diagram 3: Supercritical Fluid Extraction (SFE) Workflow

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